

Unveiling 29-Hydroxyfriedelan-3-one: A Triterpenoid with Therapeutic Potential

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Compound of Interest

Compound Name: 29-Hydroxyfriedelan-3-one

Cat. No.: B15594731

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the pentacyclic triterpenoid **29-Hydroxyfriedelan-3-one**, a natural compound of interest for its potential therapeutic applications. This document details its chemical identity, including its Chemical Abstracts Service (CAS) number and International Union of Pure and Applied Chemistry (IUPAC) name. Furthermore, it outlines experimental protocols for its isolation and characterization from natural sources and presents a summary of its reported biological activities, with a focus on its cytotoxic effects against leukemia cell lines. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development who are exploring the potential of novel natural products.

Chemical Identification

29-Hydroxyfriedelan-3-one is a naturally occurring pentacyclic triterpenoid. Its unique chemical structure forms the basis for its biological activities.

| Identifier | Value |
|-------------------|---|
| CAS Number | 39903-21-4[1][2] |
| IUPAC Name | (4R,4aS,6aS,6bR,8aS,11R,12aR,14aS,14bS)-1 1-(hydroxymethyl)-4,4a,6a,6b,8a,11,14a- heptamethyl- 2,4,5,6,6a,7,8,9,10,12,12a,13,14,14b- tetradecahydro-1H-picen-3-one[2] |
| Molecular Formula | C30H50O2[2] |
| Synonyms | 29-Hydroxyfriedelin, Friedelane-3-one-29-ol |

Physicochemical Properties

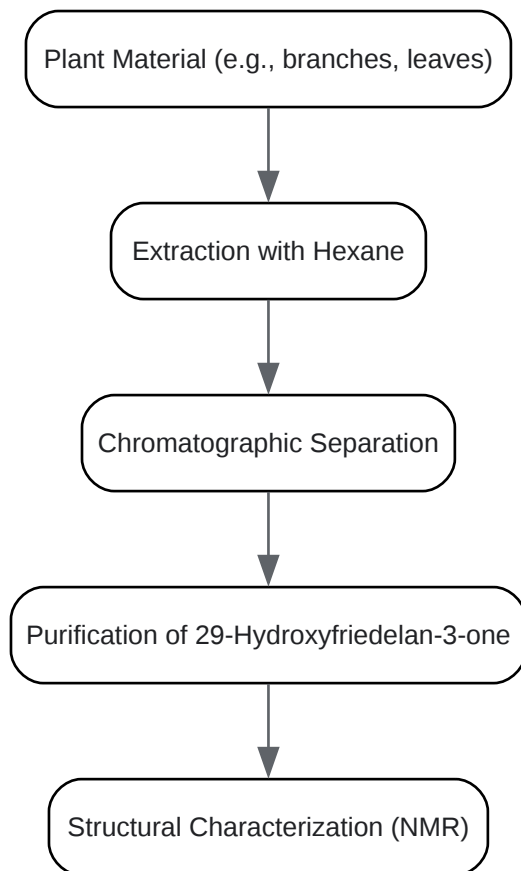
The following table summarizes some of the key physicochemical properties of **29-Hydroxyfriedelan-3-one**.

| Property | Value |
|------------------|-----------------------------|
| Molecular Weight | 442.71 g/mol |
| Melting Point | 262-265 °C |
| Boiling Point | 514.1 ± 23.0 °C at 760 mmHg |
| Flash Point | 217.4 ± 15.2 °C |
| Density | 1.0 ± 0.1 g/cm ³ |
| Refractive Index | 1.511 |

Isolation and Characterization: Experimental Protocols

29-Hydroxyfriedelan-3-one has been successfully isolated from various plant species, particularly from the Celastraceae family. The general workflow for its isolation and characterization is depicted below.

General Workflow for Isolation and Characterization



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Caption: General workflow for the isolation and characterization of **29-Hydroxyfriedelan-3-one**.

A detailed experimental protocol, based on methodologies reported in the literature, is as follows:

3.1. Plant Material and Extraction

- The branches of *Cheiloclinium cognatum* are collected, dried, and powdered.
- The powdered plant material is subjected to extraction with hexane to yield a crude hexane extract.

3.2. Chromatographic Separation

- The crude hexane extract is subjected to column chromatography on silica gel.
- The column is eluted with a gradient of solvents, typically starting with hexane and gradually increasing the polarity with ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).

3.3. Purification and Characterization

- Fractions containing **29-Hydroxyfriedelan-3-one** are combined and further purified using techniques such as recrystallization or preparative TLC.
- The structure of the purified compound is confirmed using spectroscopic methods, primarily ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy.

Biological Activity: Cytotoxicity against Leukemia Cell Lines

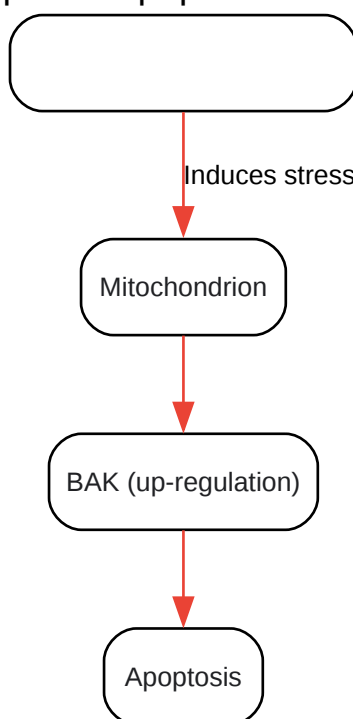
29-Hydroxyfriedelan-3-one has demonstrated cytotoxic activity against human leukemia cell lines. The table below summarizes the reported in vitro cytotoxic activities.

| Cell Line | Cancer Type | IC50 (μM) | Reference |
|-----------|------------------------------|--|-----------|
| THP-1 | Acute Monocytic Leukemia | Not explicitly stated, but described as active | [1] |
| K562 | Chronic Myelogenous Leukemia | Not explicitly stated, but described as active | [1] |
| THP-1 | Acute Monocytic Leukemia | Low cytotoxic activity | [3] |
| K562 | Chronic Myelogenous Leukemia | Low cytotoxic activity | [3] |

Proposed Mechanism of Action: Signaling Pathway

Preliminary studies suggest that the cytotoxic effects of certain triterpenoids from *Cheiloclinium cognatum*, including potentially **29-Hydroxyfriedelan-3-one**, may be mediated through the intrinsic mitochondrial pathway of apoptosis.[1] This is supported by the observed up-regulation of BAK mRNA expression, a key pro-apoptotic protein.

Proposed Apoptotic Pathway



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Caption: Proposed intrinsic mitochondrial pathway of apoptosis induced by **29-Hydroxyfriedelan-3-one**.

Conclusion

29-Hydroxyfriedelan-3-one is a promising natural product with demonstrated cytotoxic activity against leukemia cell lines. The information presented in this technical guide provides a solid foundation for further research into its therapeutic potential. Future studies should focus on elucidating the detailed mechanism of action, exploring its efficacy in in vivo models, and investigating its potential for synthetic modification to enhance its pharmacological properties. This comprehensive understanding will be crucial for the potential development of **29-Hydroxyfriedelan-3-one** as a novel therapeutic agent.

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